

Application Note: Ultrasound-Assisted Extraction of Gardenia Yellow

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Compound of Interest

Compound Name: *Gardenia yellow*

Cat. No.: *B10762739*

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Abstract

This application note provides a detailed protocol for the efficient extraction of **Gardenia yellow**, a natural pigment derived from the fruits of *Gardenia jasminoides* Ellis, using ultrasound-assisted extraction (UAE). The primary coloring components of **Gardenia yellow** are crocins and, to a lesser extent, geniposide, which possess various biological activities.^{[1][2]} UAE is a modern and efficient technique that enhances extraction yield and reduces processing time and solvent consumption compared to traditional methods.^{[3][4]} This document outlines the principles of UAE, a step-by-step experimental protocol, and a summary of optimized parameters from various studies to guide researchers, scientists, and drug development professionals.

Introduction

Gardenia yellow is a widely used natural food colorant extracted from the fruits of *Gardenia jasminoides*.^{[5][6]} Its vibrant yellow hue is attributed to a group of water-soluble carotenoid derivatives known as crocins.^{[2][5]} The fruit also contains other bioactive compounds, such as the iridoid glycoside, geniposide.^{[1][7]} Traditional extraction methods often involve high temperatures and long durations, which can lead to the degradation of these heat-sensitive compounds.

Ultrasound-assisted extraction (UAE) offers a significant improvement by utilizing acoustic cavitation.[3] This phenomenon involves the formation, growth, and implosion of microscopic bubbles in the solvent, generating intense local pressures and temperatures. This disrupts the plant cell walls, enhancing solvent penetration and accelerating the mass transfer of target compounds from the plant matrix into the solvent.[3][8] Key benefits of UAE include higher extraction efficiency, reduced extraction times, lower energy consumption, and the ability to operate at lower temperatures, thereby preserving the integrity of thermolabile molecules.[3]

Principle of Ultrasound-Assisted Extraction

The primary mechanism behind UAE is acoustic cavitation. Sound waves with frequencies greater than 20 kHz are applied to a liquid medium, creating alternating cycles of compression and rarefaction.[3] During the rarefaction phase, small bubbles form and grow. When these bubbles can no longer absorb energy, they collapse violently during the compression phase. This implosion generates microjets, shockwaves, and localized high-pressure and high-temperature gradients, which effectively disintegrate the cell structure of the plant material, facilitating the release of intracellular contents.[8]

Factors influencing the efficiency of UAE include ultrasonic power and frequency, extraction temperature, solvent properties, and the solid-to-liquid ratio.[3][9]

Materials and Reagents

- Plant Material: Dried fruits of *Gardenia jasminoides* Ellis.
- Solvents:
 - Ethanol (various concentrations, e.g., 40-70%)[6][10]
 - Deionized Water[4][11]
 - Methanol[11]
 - Natural Deep Eutectic Solvents (NADES), e.g., Choline chloride-1,2-propylene glycol[12][13]
- Equipment:

- Ultrasonic Bath or Probe-type Sonicator (Frequency: 20-80 kHz)[7][11]
- Grinder or Mill
- Laboratory Flasks (e.g., Erlenmeyer or round-bottom flasks)
- Centrifuge
- Vacuum Filtration Apparatus
- Rotary Evaporator
- Vacuum Drying Oven
- UV-Vis Spectrophotometer or HPLC system for analysis

Experimental Protocols

This section provides a generalized protocol for the ultrasound-assisted extraction of **Gardenia yellow**. Optimal conditions can vary and should be determined empirically.

Sample Preparation

- Obtain dried fruits of *Gardenia jasminoides*.
- Grind the dried fruits into a fine powder (e.g., 20-40 mesh) using a laboratory grinder.[7]
Some studies suggest that freeze-drying followed by grinding with liquid nitrogen can further enhance extraction efficiency.[10][14]
- Store the powder in an airtight container at a low temperature (e.g., -18°C) until use to prevent degradation.[15]

Ultrasound-Assisted Extraction Procedure

- Weigh a specific amount of the *Gardenia* fruit powder (e.g., 1.0 g) and place it into an extraction vessel (e.g., a 250 mL Erlenmeyer flask).[14]
- Add the selected extraction solvent at a predetermined solid-to-liquid ratio (e.g., 1:30 g/mL).
[11]

- Place the flask into the ultrasonic bath or immerse the probe of the sonicator into the mixture.
- Set the extraction parameters:
 - Temperature: e.g., 25°C to 70°C[11][12]
 - Time: e.g., 6 to 60 minutes[10][16]
 - Ultrasonic Power/Amplitude: e.g., 400 W or 60% amplitude[7][14]
- Begin the sonication process for the specified duration.
- After extraction, separate the mixture by centrifuging at high speed (e.g., 6,000 rpm) for 15 minutes or by vacuum filtration to remove solid plant debris.[14]
- Collect the supernatant/filtrate, which contains the crude **Gardenia yellow** extract.

Post-Extraction Processing & Analysis

- The crude extract can be concentrated using a rotary evaporator under reduced pressure.
- The concentrated extract can be dried completely using a vacuum drying oven.
- Quantify the yield of the target compounds (crocin or geniposide). For crocin, this can be done using a UV-Vis spectrophotometer at a wavelength of 440 nm.[14] For more precise quantification of both crocin and geniposide, High-Performance Liquid Chromatography (HPLC) is recommended.[7][12]

Data Presentation: Optimized UAE Parameters

The following tables summarize optimized conditions for the UAE of key compounds from *Gardenia jasminoides* as reported in various studies.

Table 1: Optimized UAE Parameters for Crocin Extraction

Parameter	Optimal Value	Source
Solvent	41.48% Ethanol	[10] [14]
Temperature	55 - 57 °C	[10] [16]
Time	5.95 min	[10] [14]
Ultrasonic Amplitude	60.41%	[10] [14]
Solid/Liquid Ratio	2.7 g / 100 mL	[10] [14]
Max Yield Reported	97.05 ± 1.00 mg/g	[10] [14]

Table 2: Optimized UAE Parameters for Geniposide Extraction

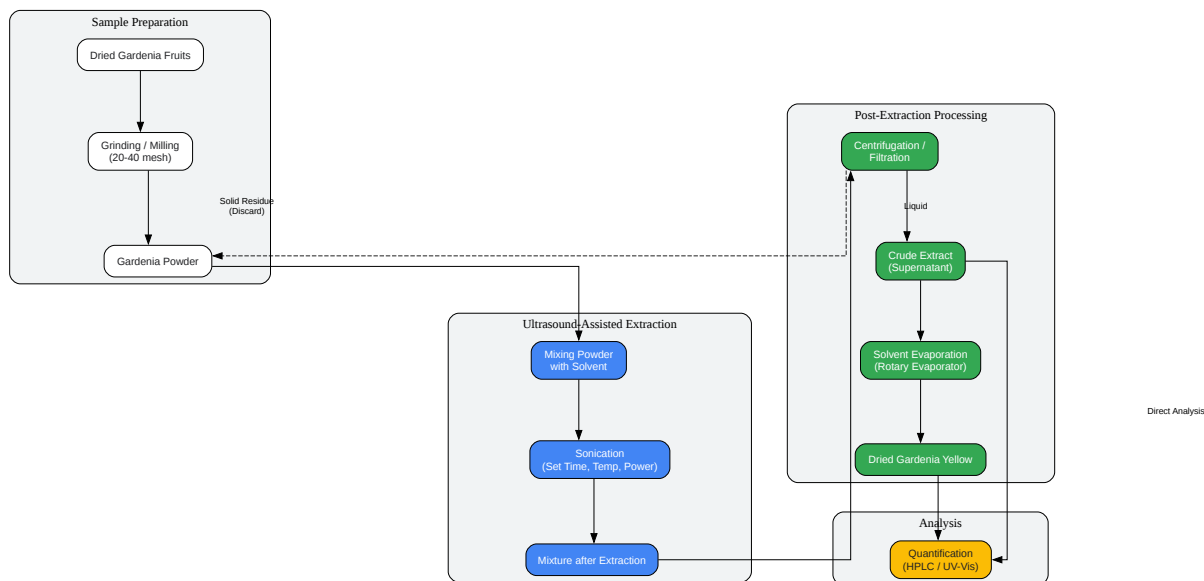
Parameter	Optimal Value	Source
Solvent	Water	[11]
Temperature	70 °C	[11]
Time	30 min	[11]
Ultrasonic Power	500 W	[11]
Solid/Liquid Ratio	1:30 g/mL	[11]
Max Yield Reported	40.31 ± 1.14 mg/g	[11]

Table 3: Optimized UAE Parameters for Simultaneous Crocin & Geniposide Extraction

Parameter	Optimal Value	Source
Solvent	NADES* (25% water)	[12][13]
Temperature	25 °C	[12][13]
Time	20 min	[12][13]
Ultrasonic Power	600 W	[12][13]
Solid/Liquid Ratio	Not Specified	[12][13]
Max Yield Reported	Crocin: 7.39 mg/g, Geniposide: 57.99 mg/g	[12][13]
*NADES: Choline chloride-1,2-propylene glycol		

Visualizations

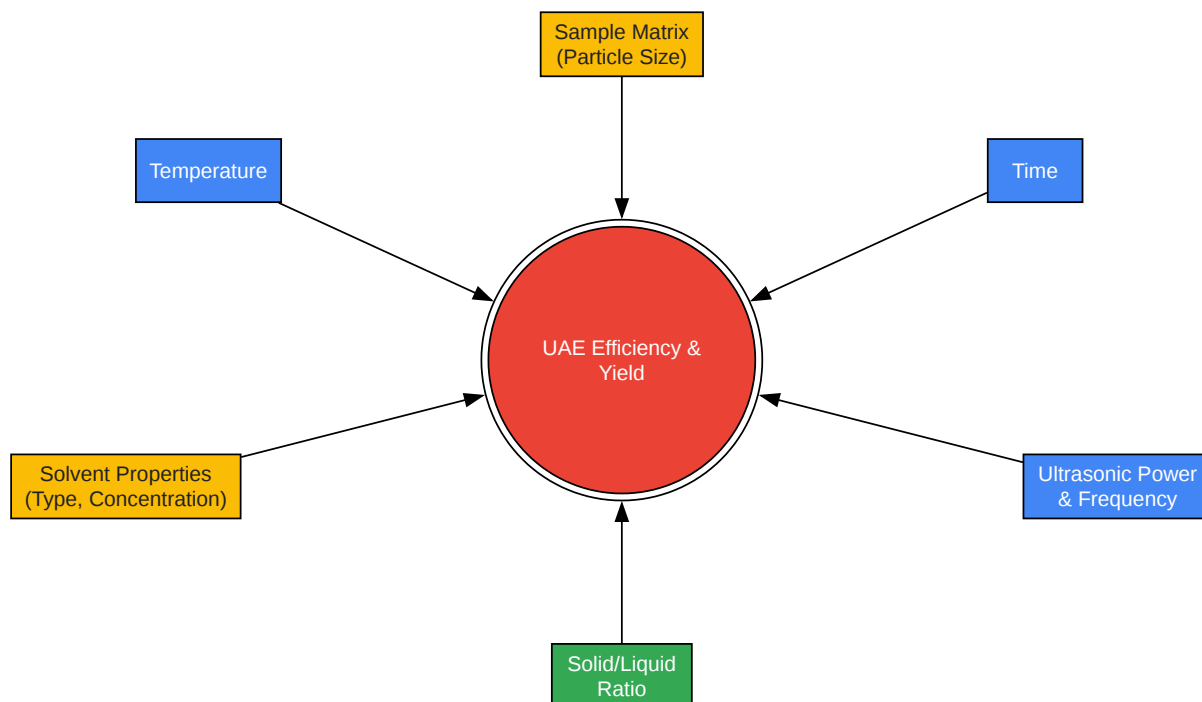
Experimental Workflow



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Caption: Workflow for Ultrasound-Assisted Extraction of **Gardenia Yellow**.

Key Parameters Influencing UAE Efficiency



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Caption: Core parameters affecting the efficiency of the UAE process.

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